

Technical Guide on Carbamates: With a Focus on Ethyl Carbamate and Related Compounds

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Compound of Interest

Compound Name: *ethyl (2-hydroxypropyl)carbamate*

Cat. No.: *B3480911*

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Disclaimer: Extensive research has revealed a significant lack of publicly available scientific literature and data for **ethyl (2-hydroxypropyl)carbamate** with CAS number 35704-39-5. Therefore, this guide provides in-depth technical information on the closely related and well-studied compound, ethyl carbamate (urethane), and the broader class of organic carbamates. This information is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals by providing context on the synthesis, properties, and biological activities of similar chemical entities.

Introduction to Carbamates

Organic carbamates are a class of compounds derived from carbamic acid (NH_2COOH). They are characterized by the presence of a carbamate ester functional group, with the general structure $\text{R-O-C(=O)-N(R')R''}$. This versatile functional group is found in a wide range of biologically active molecules, including pharmaceuticals, and pesticides.^[1] Carbamates are also utilized as protecting groups in organic synthesis.

This guide will focus on two main areas: the well-characterized compound ethyl carbamate, which is of interest due to its natural occurrence and toxicological profile, and the broader class of carbamate insecticides, which are relevant for their specific mechanism of action.

Ethyl Carbamate (Urethane)

Ethyl carbamate, also known as urethane, is a simple carbamate ester with the chemical formula $\text{CH}_3\text{CH}_2\text{OC(O)NH}_2$. It is a white, crystalline solid that is soluble in water.^{[2][3]} Ethyl

carbamate can form naturally in fermented foods and alcoholic beverages through the reaction of ethanol with urea or other nitrogenous compounds.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of ethyl carbamate is presented in Table 1.

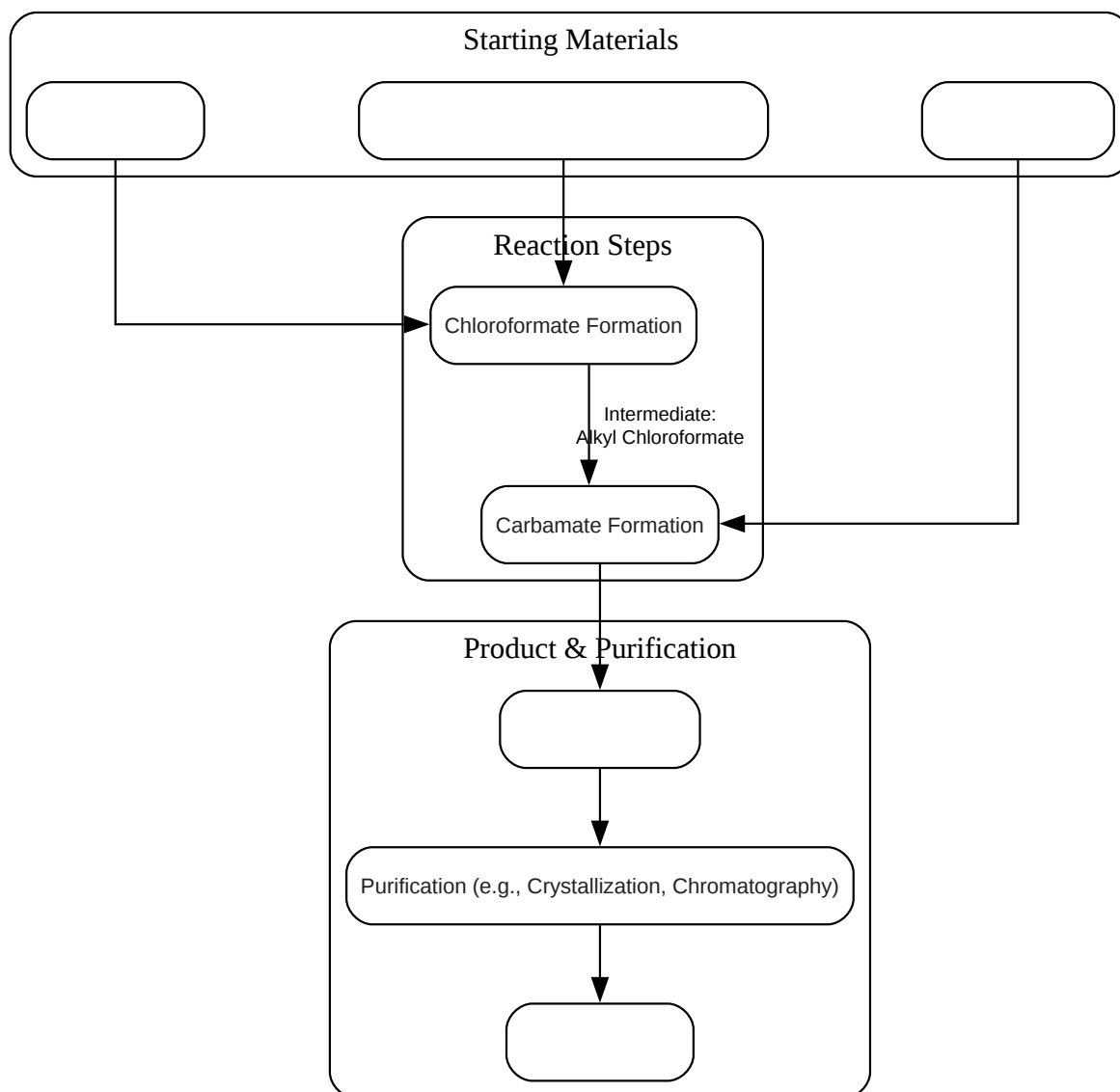
Property	Value	Reference(s)
CAS Number	51-79-6	[2]
Molecular Formula	C ₃ H ₇ NO ₂	[2] [3]
Molecular Weight	89.09 g/mol	[2] [3]
Appearance	Colorless crystals or white powder	[3] [6]
Melting Point	49 °C	[6]
Boiling Point	185 °C	[6]
Solubility in Water	200 g/100ml	[6]
logP	-0.15	[6]
Flash Point	92 °C	[6]

Table 1: Physicochemical Properties of Ethyl Carbamate

Synthesis

Industrially, ethyl carbamate can be synthesized by heating urea and ethanol.[\[2\]](#) Other general methods for carbamate synthesis include the reaction of alcohols with isocyanates, or the use of phosgene derivatives like chloroformates.[\[1\]](#)[\[7\]](#) More recent and "greener" methods utilize carbon dioxide as a C1 source.[\[8\]](#)[\[9\]](#)

Below is a generalized workflow for the synthesis of a carbamate from an alcohol and an amine using a phosgene derivative.



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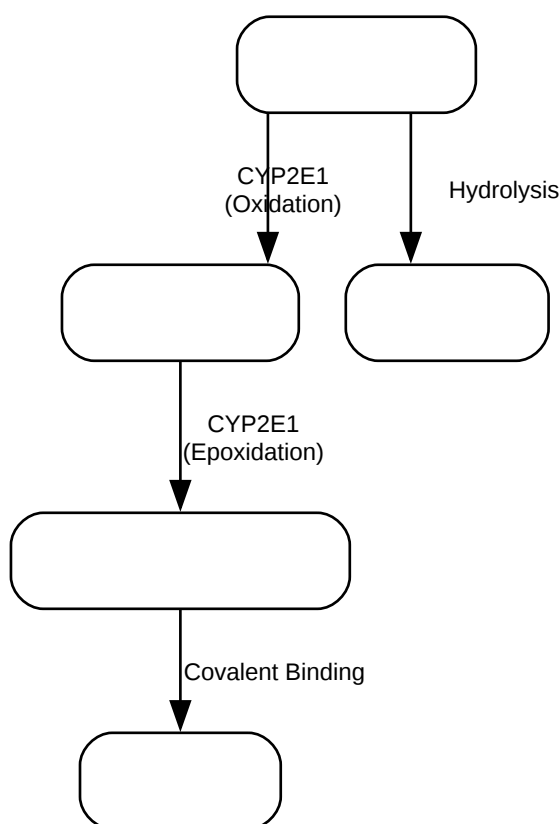
Generalized Carbamate Synthesis Workflow

Metabolic Pathway and Toxicity

The toxicity of ethyl carbamate is primarily associated with its metabolic activation. In vivo, it is metabolized by cytochrome P450 enzymes, particularly CYP2E1, to reactive intermediates that

can bind to DNA and other macromolecules, leading to genotoxicity and carcinogenicity.[10] The International Agency for Research on Cancer (IARC) has classified ethyl carbamate as a Group 2A carcinogen, meaning it is "probably carcinogenic to humans".[5]

The metabolic activation pathway of ethyl carbamate is depicted below.



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Metabolic Activation of Ethyl Carbamate

Carbamate Insecticides

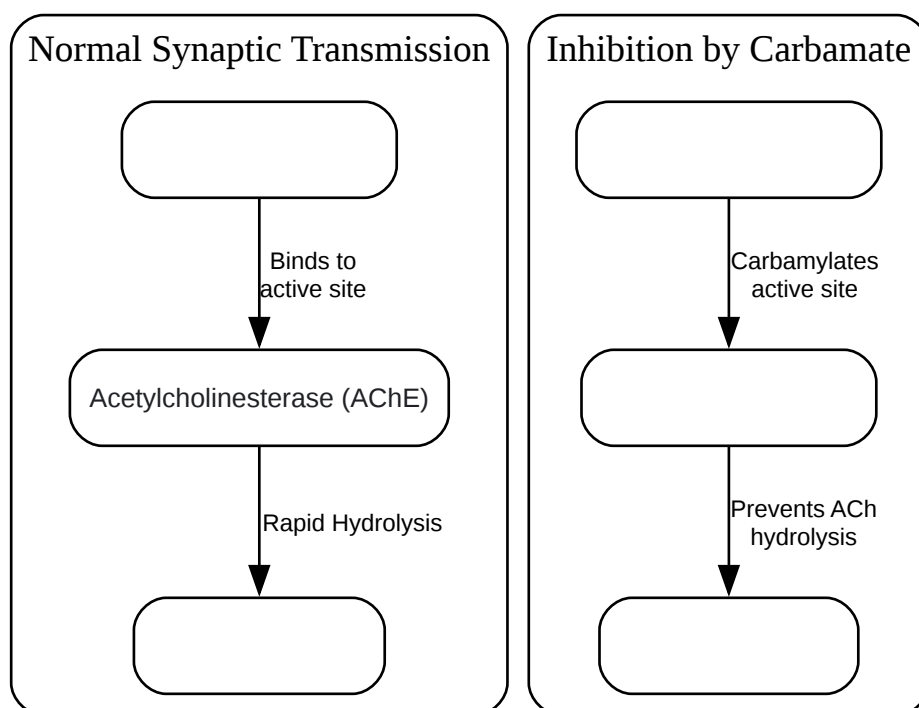
A significant application of carbamates is in agriculture as insecticides. These compounds are designed to be potent inhibitors of the enzyme acetylcholinesterase (AChE).

Mechanism of Action

Carbamate insecticides function by reversibly inhibiting acetylcholinesterase in the nervous system of insects. AChE is a critical enzyme that breaks down the neurotransmitter

acetylcholine (ACh) in synaptic clefts. By inhibiting AChE, carbamates lead to an accumulation of ACh, causing continuous nerve stimulation, paralysis, and ultimately death of the insect.

The mechanism of AChE inhibition by carbamates involves the carbamylation of a serine residue in the active site of the enzyme.[11][12] This forms a carbamoylated enzyme that is much more stable and slower to hydrolyze than the acetylated enzyme formed during normal ACh breakdown.[13]



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Mechanism of Acetylcholinesterase Inhibition by Carbamates

Examples of Carbamate Insecticides

There are numerous carbamate insecticides used in agriculture. A few common examples are listed in Table 2.

Common Name	Chemical Structure	Key Applications
Carbaryl	1-naphthyl methylcarbamate	Broad-spectrum insecticide for fruits, vegetables, and ornamentals
Aldicarb	2-methyl-2-(methylthio)propionaldehyde O-(methylcarbamoyl)oxime	Systemic insecticide, acaricide, and nematocide
Methomyl	S-methyl N-[(methylcarbamoyl)oxy]thioacetimidate	Broad-spectrum insecticide for field crops, fruits, and vegetables
Carbofuran	2,3-dihydro-2,2-dimethyl-7-benzofuranyl methylcarbamate	Broad-spectrum insecticide, nematocide, and acaricide

Table 2: Examples of Carbamate Insecticides

Experimental Protocols

Detailed experimental protocols are highly specific to the compound and the research question. As no specific studies for **ethyl (2-hydroxypropyl)carbamate** were found, this section outlines a general experimental protocol for the analysis of carbamates in a sample matrix, such as water, based on established methodologies like EPA Method 531.1.[\[14\]](#)[\[15\]](#)[\[16\]](#)

General Protocol: Analysis of Carbamates by HPLC

This protocol describes a general workflow for the determination of carbamate pesticides in water samples using High-Performance Liquid Chromatography (HPLC) with post-column derivatization and fluorescence detection.

1. Sample Preparation:

- Collect water samples in clean glass containers.
- If necessary, filter the sample to remove particulate matter.

- Perform a solid-phase extraction (SPE) to concentrate the analytes and remove interfering substances. A C18 cartridge is commonly used for this purpose.
- Elute the carbamates from the SPE cartridge with a suitable organic solvent (e.g., acetonitrile).
- Evaporate the eluate to a small volume and reconstitute in the initial mobile phase.

2. HPLC Analysis:

- Instrument: HPLC system equipped with a gradient pump, autosampler, column oven, post-column derivatization system, and fluorescence detector.[\[15\]](#)
- Column: A reversed-phase column, such as a C18 or a specialized carbamate analysis column.[\[17\]](#)
- Mobile Phase: A gradient of water and acetonitrile or methanol.
- Injection Volume: Typically 10-100 μL .
- Column Temperature: Maintained at a constant temperature (e.g., 35 °C) for reproducible retention times.

3. Post-Column Derivatization:

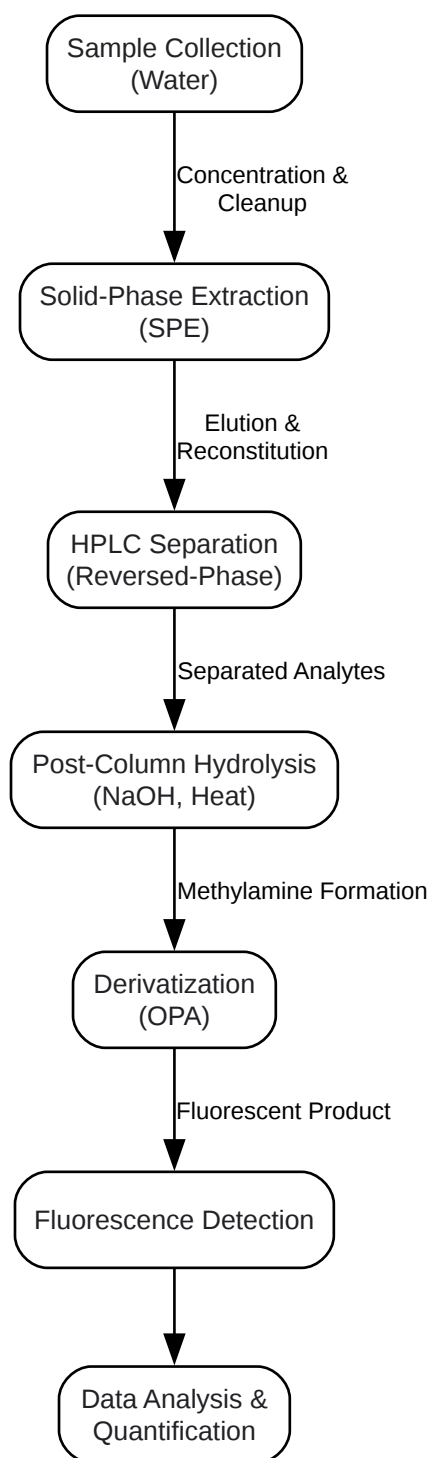
- After separation on the HPLC column, the eluent is mixed with a hydrolysis reagent (e.g., sodium hydroxide) at an elevated temperature to hydrolyze the N-methylcarbamates to methylamine.[\[14\]](#)
- The resulting methylamine is then reacted with o-phthalaldehyde (OPA) and a thiol-containing compound (e.g., 2-mercaptoethanol) to form a highly fluorescent derivative.[\[15\]](#)

4. Fluorescence Detection:

- The fluorescent derivative is detected by a fluorescence detector set at the appropriate excitation and emission wavelengths (e.g., ~330 nm excitation and ~465 nm emission).[\[14\]](#)

5. Quantification:

- Prepare a series of calibration standards of the target carbamates.
- Analyze the standards using the same HPLC method.
- Construct a calibration curve by plotting the peak area against the concentration of each standard.
- Quantify the amount of each carbamate in the samples by comparing their peak areas to the calibration curve.



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Workflow for Carbamate Analysis by HPLC

Conclusion

While specific technical data for **ethyl (2-hydroxypropyl)carbamate** (CAS 35704-39-5) remains elusive in the public domain, a comprehensive understanding of related carbamates provides a valuable framework for researchers. Ethyl carbamate serves as an important case study in metabolism-mediated toxicity, while the broader class of carbamate insecticides offers insights into targeted enzyme inhibition. The methodologies and mechanisms described in this guide are fundamental to the study of carbamates and can inform the design of future research in this area. It is recommended that any investigation into a novel carbamate compound includes a thorough toxicological assessment, drawing upon the principles outlined herein.

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